Experimental protocol for photoredox catalysis with 2,7-Dimethoxythianthrene

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Compound of Interest

Compound Name:	*2,7-Dimethoxythianthrene*
CAS No.:	*54815-69-9*
Cat. No.:	*B12821484*

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Application Note: Photoredox Catalysis with 2,7-Dimethoxythianthrene

Introduction & Mechanistic Rationale

2,7-Dimethoxythianthrene (2,7-DMTA) represents a specialized class of electron-rich sulfur heterocycles used in modern radical chemistry. Unlike the parent thianthrene, the incorporation of methoxy groups at the 2- and 7-positions significantly alters the electronic landscape of the molecule, lowering its oxidation potential and stabilizing the resulting radical cation (

).

Key Chemical Advantages

- Tunable Redox Potential: While unsubstituted thianthrene has an oxidation potential (

) of

  V vs. SCE, 2,7-DMTA is more easily oxidized (

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V vs. SCE). This makes it a milder, more selective single-electron transfer (SET) agent.

- Persistent Radical Cation: The

  species exhibits exceptional stability due to resonance delocalization from the methoxy donors. This persistence allows it to act as a "radical shuttle" or mediator in oxidative transformations without rapid degradation.

- EDA Complex Formation: The electron-rich nature of 2,7-DMTA allows it to form Electron Donor-Acceptor (EDA) complexes with electron-deficient substrates (e.g., alkyl halides, diazonium salts), enabling visible-light absorption even if the individual components are UV-absorbing.

Mechanistic Pathways

The utility of 2,7-DMTA in photoredox catalysis operates primarily through two modes:

- Mode A: Oxidative Redox Mediation (Catalytic)
  - 2,7-DMTA is oxidized (photochemically or electrochemically) to its radical cation (

).
  - The radical cation acts as a specific oxidant (SET) or Hydrogen Atom Transfer (HAT) mediator to functionalize a substrate.
  - 2,7-DMTA is regenerated, closing the catalytic cycle.
- Mode B: Photo-Latent Reagent (Stoichiometric/Precursor)
  - 2,7-DMTA reacts with an arene (C-H functionalization) to form a 2,7-dimethoxythianthrenium salt.
  - This salt serves as a photo-active electrophile. Upon irradiation (blue/purple light), the C-S bond undergoes mesolytic cleavage, generating a reactive aryl radical for cross-coupling.

Technical Specifications & Safety

Physical Properties

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Property	Value / Description
Molecular Formula	
Appearance	White to off-white crystalline solid
Oxidation Potential ( )	V vs. SCE (in MeCN)
Absorption ( )	Neutral: UV region (<350 nm) Radical Cation: Visible (Deep Blue/Purple, nm)
Solubility	Soluble in DCM, CHCl3, THF; Low solubility in MeOH, Water

Safety & Handling

- Oxidation Sensitivity: Solid 2,7-DMTA is stable in air. However, in solution, it is susceptible to slow oxidation to the sulfoxide/sulfone if exposed to light and air over prolonged periods.
- Radical Cation Hazards: The radical cation (often generated in situ as a deep purple/blue species) is a reactive oxidant. Avoid contact with reducing agents unless intended.
- Light Source Safety: High-intensity Blue LEDs (440-460 nm) or UV LEDs (390 nm) are standard. Use appropriate eye protection (orange-tinted goggles).

Experimental Protocol A: Catalytic C-H Functionalization

Objective: Use 2,7-DMTA as a redox mediator to facilitate the oxidative C-H functionalization of an electron-rich substrate (e.g., benzylic ether or amine) via an EDA complex or radical cation pathway.

Reagents

- Catalyst: **2,7-Dimethoxythianthrene** (5-10 mol%)[1]

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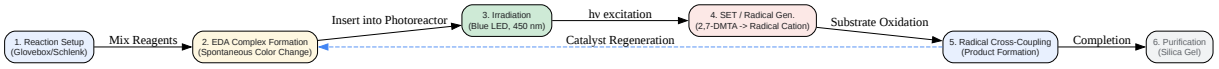
- Substrate: e.g., N-aryl tetrahydroisoquinoline or Benzyl ether (1.0 equiv)
- Acceptor/Oxidant: e.g., Diethyl bromomalonate or Togni's Reagent (1.2 - 1.5 equiv)
- Base:

  or 2,6-Lutidine (1.5 equiv)
- Solvent: Degassed Acetonitrile (MeCN) or DCM.

Workflow Diagram (Graphviz)



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Caption: Catalytic cycle for EDA-mediated photoredox functionalization using 2,7-DMTA.

Step-by-Step Procedure

- Preparation: In a nitrogen-filled glovebox or using standard Schlenk technique, add **2,7-Dimethoxythianthrene** (0.05 mmol, 10 mol%) and the Substrate (0.5 mmol, 1.0 equiv) to a dried 8 mL reaction vial equipped with a magnetic stir bar.
- Solvent Addition: Add anhydrous MeCN (2.0 mL). Observe the solution. Note: If using an electron-deficient acceptor like TCNQ or a bromomalonate, a color change (yellow/orange) often indicates EDA complex formation.
- Additives: Add the Acceptor (0.6 mmol) and Base (0.75 mmol). Seal the vial with a Teflon-lined cap.
- Degassing: Sparge the solution with nitrogen for 5-10 minutes (essential to prevent quenching of the excited state or radical intermediates by oxygen).

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- Irradiation: Place the vial in a photoreactor (e.g., Kessil PR160 Blue or equivalent 450 nm setup) at a distance of 2-5 cm. Fan cooling is required to maintain temperature

  C.

- Monitoring: Irradiate for 12-24 hours. Monitor consumption of the starting material via TLC or LC-MS.

- Workup: Dilute with EtOAc, wash with water/brine, dry over

  , and concentrate. Purify via flash column chromatography.

Experimental Protocol B: Synthesis & Usage of Thianthrenium Salts

Objective: Use 2,7-DMTA as a reagent to synthesize a tunable aryl-thianthrenium salt, followed by photoredox cross-coupling. This is the "Ritter-Type" application, tuned for higher stability.

Part 1: Site-Selective Thianthrenation

- Reagents: **2,7-Dimethoxythianthrene** S-oxide (prepared by oxidation of 2,7-DMTA with 1.0 eq mCPBA), Trifluoroacetic Anhydride (TFAA), Substrate (Arene).

- Mechanism: The activated sulfoxide acts as a highly reactive electrophile.

- Activation: Dissolve 2,7-DMTA-S-oxide (1.0 equiv) in DCM/TFA at

  C. Add TFAA (1.2 equiv) dropwise. Stir for 30 min to generate the active dicationic species.

- Functionalization: Add the Arene substrate (1.0 equiv). Stir at

  C to RT for 1-4 hours.

- Isolation: Quench with aqueous

  or

  . The 2,7-dimethoxythianthrenium salt will precipitate or can be extracted with DCM.

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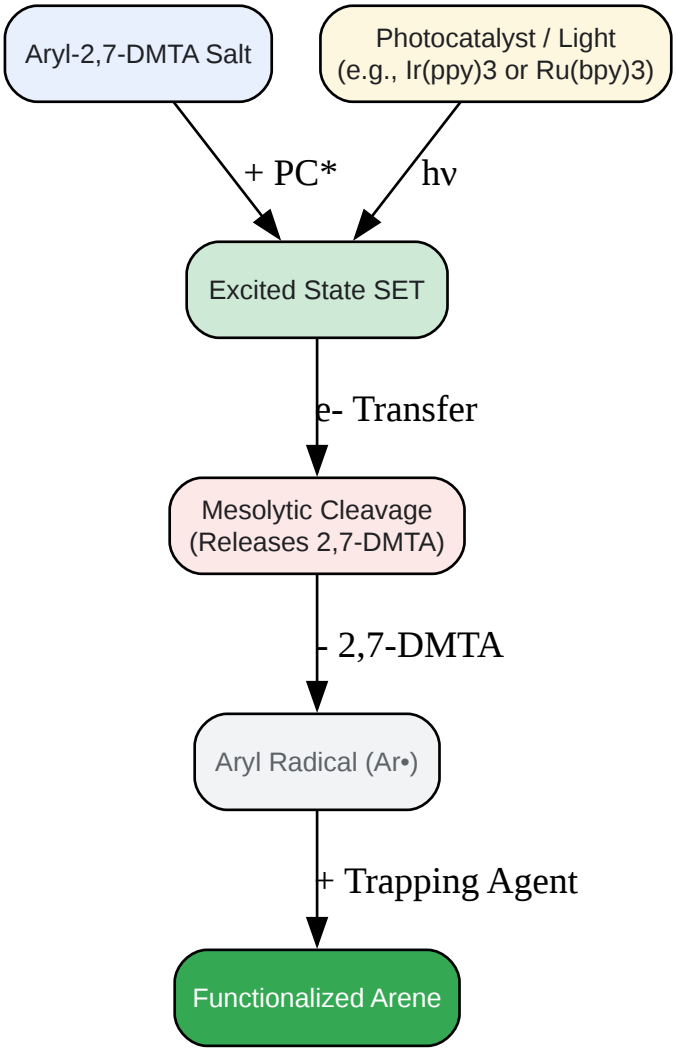
- Note: These salts are often more stable than their unsubstituted counterparts due to the electron-donating methoxy groups.

Part 2: Photoredox Cross-Coupling

- Concept: The C-S bond in the thianthrenium salt is cleaved by a photocatalyst (or via EDA with a nucleophile) to generate an aryl radical.



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Caption: Photoredox activation of 2,7-dimethoxythianthrenium salts for aryl radical generation.

- Reaction: Mix the Thianthrenium Salt (1.0 equiv), Photocatalyst (e.g.,

  , 1-2 mol%), and Nucleophile (e.g., amine, olefin) in MeCN.

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- Irradiation: Blue LEDs (450 nm) for 2-6 hours.
- Result: The 2,7-DMTA is released as a byproduct (and can be recovered), while the aryl radical forms a new bond.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Conversion (Protocol A)	Inefficient EDA formation or Oxygen quenching.	Increase concentration (to >0.2 M) to favor EDA complex. Ensure rigorous degassing (freeze-pump-thaw).
Catalyst Degradation	Over-oxidation to sulfone.	Reduce light intensity or add a sacrificial reductant if the cycle allows.
No Reaction (Protocol B)	Salt is too stable.	The 2,7-OMe group stabilizes the C-S bond. Switch to a stronger reducing photocatalyst (e.g., fac-Ir(ppy)3) or use UV light (390 nm) to force cleavage.
Background Reaction	Thermal reactivity.[1]	Run a "Dark Control" to ensure the reaction is truly photonic.

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